

# Technical Guide: Properties of 3-Bromo-1-methylpyrrolidine

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## Compound of Interest

Compound Name: 3-Bromo-1-methylpyrrolidine

Cat. No.: B177663

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For: Researchers, Scientists, and Drug Development Professionals Subject: Core Physicochemical Properties of **3-Bromo-1-methylpyrrolidine**

This document provides a concise technical summary of the key physicochemical properties of the compound **3-Bromo-1-methylpyrrolidine**, a heterocyclic organic compound relevant in synthetic chemistry and as a building block in pharmaceutical development.

## Core Molecular Data

The fundamental molecular identifiers for **3-Bromo-1-methylpyrrolidine** are summarized below. These values are foundational for stoichiometric calculations, analytical characterization, and registration in chemical databases.

Parameter	Value	Reference
Molecular Formula	C5H10BrN	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	164.04 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	10603-45-9	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Methodologies for Structural and Molecular Weight Determination

The determination of the molecular formula and weight for a compound like **3-Bromo-1-methylpyrrolidine** relies on a combination of well-established analytical techniques. These methods provide empirical data to confirm the compound's identity and purity.

- **Mass Spectrometry (MS):** This is the primary technique for determining the molecular weight of a compound. In a typical workflow, the molecule is ionized and its mass-to-charge ratio ( $m/z$ ) is measured. For a singly charged molecular ion, this value corresponds directly to the molecular weight. The high-resolution mass spectrometry (HRMS) variant can provide a highly accurate mass measurement, which helps in deducing the elemental composition and thus confirming the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are essential for elucidating the chemical structure. By analyzing the chemical shifts, integration, and coupling patterns of the hydrogen and carbon atoms, the precise connectivity of the atoms in the molecule can be determined. This confirms the arrangement of the methyl group, the pyrrolidine ring, and the position of the bromine atom, thereby validating the structure corresponding to the molecular formula  $\text{C}_5\text{H}_{10}\text{BrN}$ .
- **Elemental Analysis:** This technique provides the percentage composition of the individual elements (Carbon, Hydrogen, Nitrogen, Bromine) in the compound. The resulting empirical formula can be compared with the proposed molecular formula to ensure consistency and purity.

## Logical Data Relationship

The relationship between the compound's name, its formula, and its molecular weight is a fundamental hierarchy in chemical sciences. The systematic name defines a unique structure, which dictates the molecular formula. The molecular weight is then calculated from the atomic weights of the constituent atoms in the formula.



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Caption: Logical flow from compound name to molecular formula and weight.

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